

An In-Depth Technical Guide to the Magnetic Properties of MIL-53(Fe)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MIL-53(Fe)

Cat. No.: B15870265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of the metal-organic framework (MOF) **MIL-53(Fe)**. It is designed to be a core resource for researchers and professionals interested in the magnetic behavior of this flexible and functional material. This document details the intrinsic magnetic characteristics of **MIL-53(Fe)**, outlines experimental protocols for its magnetic measurement, and explores the relationship between its unique structural flexibility and its magnetic states.

Introduction to the Magnetic Behavior of MIL-53(Fe)

MIL-53(Fe) is a metal-organic framework composed of iron (Fe^{3+}) metal centers connected by terephthalate (1,4-benzenedicarboxylate) organic linkers. The iron ions are arranged in one-dimensional chains of corner-sharing $\text{FeO}_4(\text{OH})_2$ octahedra. This structural arrangement gives rise to interesting magnetic properties.

Pristine **MIL-53(Fe)** exhibits antiferromagnetic behavior at low temperatures. This means that the magnetic moments of adjacent iron ions align in an antiparallel fashion, resulting in a net magnetic moment of zero in the absence of an external magnetic field. The temperature at

which the material transitions from a paramagnetic state to an antiferromagnetic state is known as the Néel temperature (T_n).

A key feature of the MIL-53 series of MOFs is their "breathing" effect, a reversible structural transformation in response to external stimuli such as temperature and the presence of guest molecules. This structural flexibility has a direct impact on the magnetic properties of **MIL-53(Fe)**. The material exists in different phases, most notably a hydrated, as-synthesized form (MIL-53as) and a dehydrated, low-temperature form (MIL-53lt), each with a distinct crystal structure and, consequently, a different Néel temperature.

Quantitative Magnetic Data

The intrinsic magnetic properties of pure **MIL-53(Fe)** are summarized in the table below. It is important to distinguish these from the magnetic properties of **MIL-53(Fe)**-based composites, which are often functionalized with ferromagnetic nanoparticles to impart bulk magnetic behavior for applications such as magnetic separation.

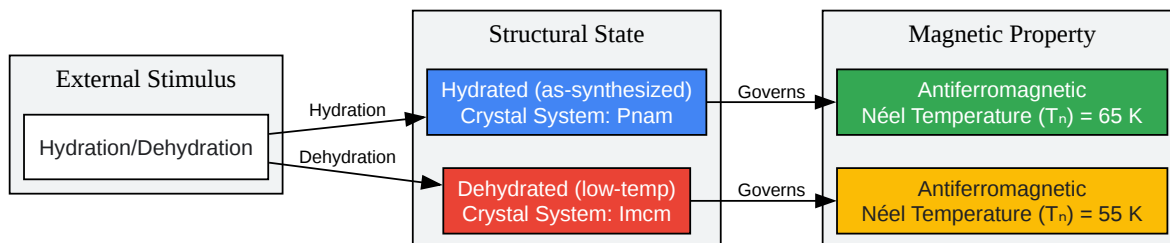
Property	As-Synthesized MIL-53(Fe) (MIL-53as)	Dehydrated MIL-53(Fe) (MIL-53lt)	Notes
Magnetic Ordering	Antiferromagnetic	Antiferromagnetic	The magnetic moments of adjacent Fe ³⁺ ions align antiparallel at low temperatures.
Néel Temperature (T _n)	65 K	55 K	The transition temperature from paramagnetic to antiferromagnetic behavior is dependent on the hydration state and crystal structure of the material[1][2][3][4].
Crystal System	Orthorhombic (Pnam)	Orthorhombic (Imcm)	The change in crystal structure upon dehydration influences the Fe-Fe distances and exchange interactions, leading to a different Néel temperature[1][2][3][4].

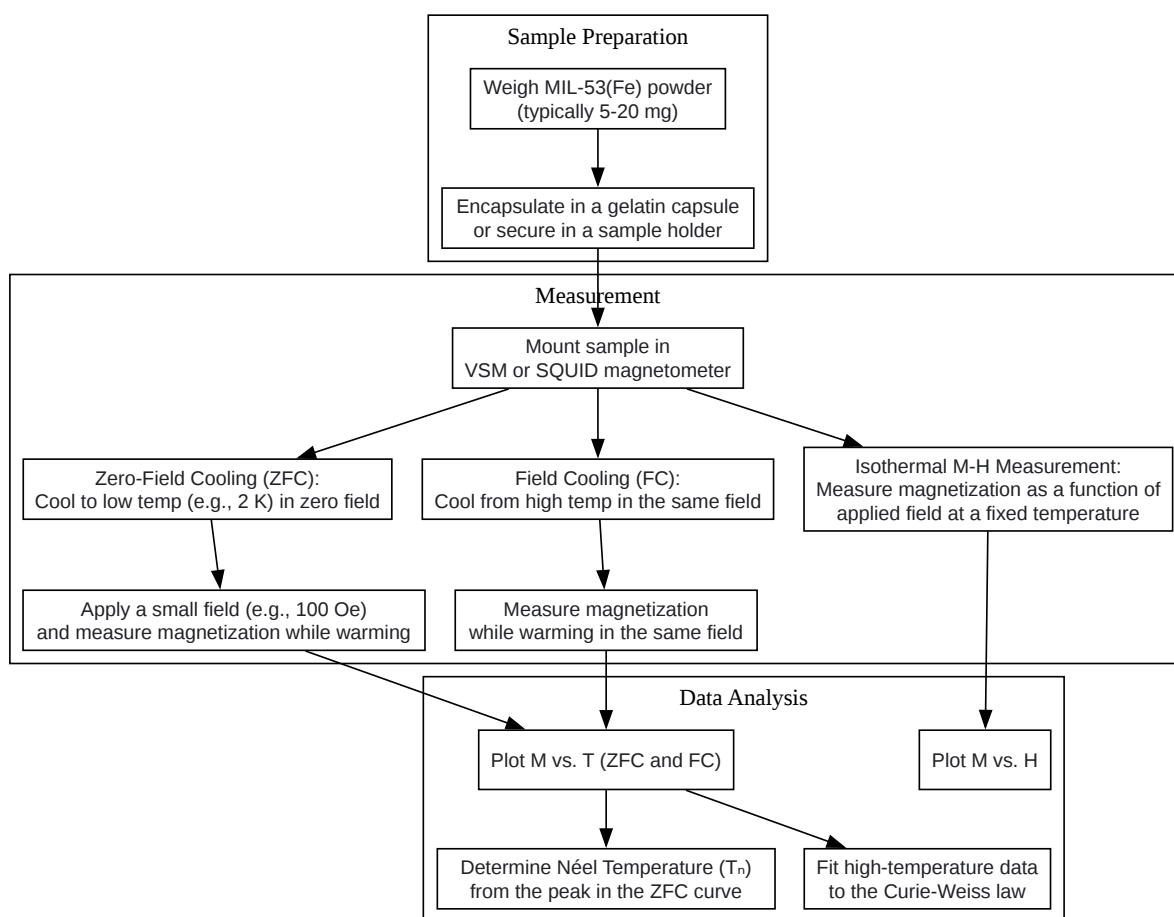
Note: While extensive data exists for magnetic composites of **MIL-53(Fe)**, this table focuses on the intrinsic properties of the pure MOF.

Signaling Pathways and Logical Relationships

The interplay between the structural state of **MIL-53(Fe)** and its magnetic properties can be visualized as a logical relationship. The presence or absence of guest molecules, such as

water, dictates the crystal structure, which in turn determines the magnetic ordering temperature.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Magnetic Properties of MIL-53(Fe)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15870265/docs#an-in-depth-technical-guide-to-the-magnetic-properties-of-mil-53-fe\]](https://www.benchchem.com/product/b15870265/docs#an-in-depth-technical-guide-to-the-magnetic-properties-of-mil-53-fe)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)